

A Spectroscopic Guide to Dimethyl Nitromalonate and Its Key Reaction Adducts

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: *5437-67-2*

Cat. No.: *B1296143*

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the spectroscopic characteristics of key chemical intermediates is paramount. This guide provides a detailed comparative analysis of **dimethyl nitromalonate** and its primary reaction adducts formed through Michael addition and alkylation reactions. The information presented is supported by experimental data and protocols to facilitate its application in a laboratory setting.

Dimethyl nitromalonate is a valuable reagent in organic synthesis, prized for its activated methylene group flanked by two electron-withdrawing ester functionalities and a nitro group. This structural feature imparts a high degree of acidity to the central carbon, making it a potent nucleophile for the formation of new carbon-carbon bonds. This guide will explore the spectroscopic signatures of **dimethyl nitromalonate** and compare them with those of its derivatives resulting from two fundamental reaction types: Michael addition and alkylation.

Spectroscopic Properties of Dimethyl Nitromalonate

The spectroscopic profile of **dimethyl nitromalonate** serves as a baseline for comparison with its reaction products. While complete spectral data can be elusive, mass spectrometry provides

key insights into its molecular composition.

Table 1: Spectroscopic Data for **Dimethyl Nitromalonate**

Spectroscopic Technique	Observed Data
Mass Spectrometry (MS)	Molecular Ion (M ⁺): Not explicitly found in searches. Key fragments (m/z): 75, 69, 59, 47, 46, 30, 29.[1]
¹ H Nuclear Magnetic Resonance (¹ H NMR)	Data not explicitly found in search results.
¹³ C Nuclear Magnetic Resonance (¹³ C NMR)	Data not explicitly found in search results.
Infrared (IR) Spectroscopy	Data not explicitly found in search results.

Key Reactions of Dimethyl Nitromalonate: Michael Addition and Alkylation

The nucleophilic nature of the carbanion generated from **dimethyl nitromalonate** makes it an excellent candidate for two major classes of reactions: Michael additions to α,β -unsaturated compounds and alkylation reactions with haloalkanes. These reactions are fundamental in synthetic organic chemistry for building molecular complexity.

Michael Addition Adducts

In a Michael reaction, the **dimethyl nitromalonate** carbanion adds to the β -carbon of an α,β -unsaturated carbonyl compound. A representative example is the reaction with methyl vinyl ketone. While specific spectroscopic data for the resulting adduct, dimethyl 2-(3-oxobutyl)nitromalonate, was not directly available in the conducted searches, the expected structural changes would lead to a distinct spectroscopic fingerprint compared to the starting material.

Alkylation Adducts

Alkylation of **dimethyl nitromalonate** involves the reaction of its carbanion with an alkyl halide, such as methyl iodide, to form a new carbon-carbon bond at the central carbon. The resulting

product, dimethyl 2-methyl-2-nitromalonate, would exhibit characteristic spectroscopic shifts indicative of the newly introduced methyl group.

Comparative Spectroscopic Analysis

A direct comparison of the spectroscopic data for **dimethyl nitromalonate** and its adducts is crucial for reaction monitoring and product characterization. Although complete experimental spectra for the target compounds were not found, a comparative table can be constructed based on the expected structural changes and data from analogous compounds.

Table 2: Comparative Spectroscopic Data of **Dimethyl Nitromalonate** and its Adducts

Compound	¹ H NMR	¹³ C NMR	IR (cm ⁻¹)	Mass Spec (m/z)
Dimethyl Nitromalonate	Methine proton singlet, methoxy proton singlet.	Methine carbon, ester carbonyl carbons, methoxy carbons.	C=O stretch, NO ₂ stretch, C-O stretch.	Fragments: 75, 69, 59, 47, 46, 30, 29. [1]
Michael Adduct (with Methyl Vinyl Ketone)	Disappearance of methine singlet. Appearance of new aliphatic proton signals.	Disappearance of methine carbon. Appearance of new aliphatic and ketone carbonyl carbons.	Persistence of ester C=O and NO ₂ stretches. Appearance of a ketone C=O stretch.	Expected molecular ion and fragmentation pattern corresponding to the adduct structure.
Alkylation Adduct (with Methyl Iodide)	Disappearance of methine singlet. Appearance of a new methyl proton singlet.	Disappearance of methine carbon. Appearance of a new quaternary carbon and a new methyl carbon.	Persistence of ester C=O and NO ₂ stretches.	Expected molecular ion and fragmentation pattern corresponding to the adduct structure.

Experimental Protocols

Detailed experimental procedures are essential for the successful synthesis and analysis of these compounds. The following are representative protocols adapted from established methods for similar transformations.

Synthesis of Dimethyl Nitromalonate

A common method for the synthesis of nitromalonates involves the nitration of the corresponding malonic ester. A procedure described by Arndt and Rose involves the slow addition of fuming nitric acid to dimethyl malonate at low temperatures.^[2] Another patented method suggests that the nitration can be conducted at higher temperatures (between 15°C and 50°C) to achieve higher yields.^[2]

General Procedure:

- Cool dimethyl malonate in a reaction vessel.
- Slowly add fuming nitric acid while maintaining a controlled temperature.
- After the addition is complete, continue stirring for a specified period.
- Quench the reaction by pouring the mixture into ice water.
- Extract the product with an organic solvent.
- Wash the organic layer and dry it over an anhydrous salt.
- Remove the solvent under reduced pressure to obtain the crude product, which can be further purified by distillation.

Michael Addition of Dimethyl Nitromalonate to an α,β -Unsaturated Ketone

The Michael addition is typically carried out in the presence of a base to generate the nucleophilic enolate from **dimethyl nitromalonate**.

General Procedure (adapted from a protocol for dimethyl malonate and 2-cyclopenten-1-one):

- In a flame-dried flask under an inert atmosphere, prepare a solution of a suitable base (e.g., sodium methoxide) in an anhydrous solvent (e.g., THF).
- Add **dimethyl nitromalonate** to the base solution and stir to form the enolate.
- Add the α,β -unsaturated ketone (e.g., methyl vinyl ketone) to the reaction mixture.
- Stir the reaction at room temperature until completion, monitoring by a suitable technique like TLC.
- Quench the reaction with a saturated aqueous ammonium chloride solution.
- Extract the product with an organic solvent.
- Wash, dry, and concentrate the organic extracts.
- Purify the product by column chromatography or distillation.

Alkylation of Dimethyl Nitromalonate

The alkylation of **dimethyl nitromalonate** is also performed in the presence of a base to form the carbanion, which then acts as a nucleophile.

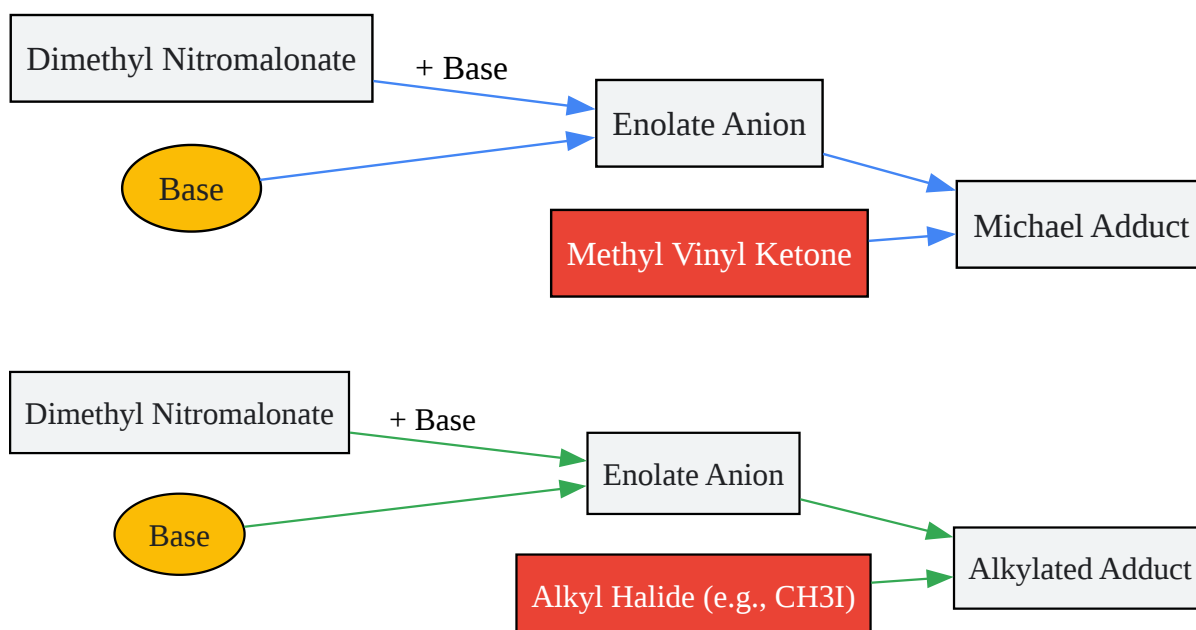
General Procedure (adapted from protocols for malonic esters):

- Prepare a solution of a strong base (e.g., sodium hydride or sodium ethoxide) in a suitable anhydrous solvent (e.g., THF or ethanol) under an inert atmosphere.
- Add **dimethyl nitromalonate** dropwise to the base solution and stir to ensure complete formation of the enolate.
- Add the alkylating agent (e.g., methyl iodide) dropwise to the stirred solution.
- Heat the reaction mixture to reflux and monitor its progress.
- After the reaction is complete, cool the mixture and remove the solvent.
- Work up the reaction by adding water and extracting the product with an organic solvent.

- Wash, dry, and concentrate the organic extracts.
- Purify the crude product by vacuum distillation or column chromatography.

Visualizing Reaction Pathways

The following diagrams, generated using the DOT language, illustrate the fundamental transformations of **dimethyl nitromalonate**.



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References

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. US2644838A - Production of nitromalonic esters - Google Patents \[patents.google.com\]](#)

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